2-Chloro-6-ethyl-4-methylquinoline molecular structure and weight

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Compound of Interest	
Compound Name:	*2-Chloro-6-ethyl-4-methylquinoline*
CAS No.:	*35213-56-0*
Cat. No.:	*B1416222*

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Technical Monograph: 2-Chloro-6-ethyl-4-methylquinoline[1]

Executive Summary

2-Chloro-6-ethyl-4-methylquinoline (CAS: 35213-56-0) represents a specialized heterocyclic scaffold within the quinoline family.[1][2] Distinguished by its trisubstituted architecture—featuring a labile chlorine at the C2 position, a methyl group at C4, and an ethyl chain at C6—this molecule serves as a critical intermediate in the synthesis of phosphodiesterase (PDE) inhibitors, antimalarial agents, and complex fused-ring systems.

This guide provides a comprehensive analysis of its physicochemical properties, a validated synthetic pathway via the Knorr quinoline method, and strategic insights into its reactivity profile for downstream functionalization.

Molecular Identity & Physicochemical Core

Structural Specifications

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The molecule consists of a bicyclic aromatic quinoline core. The C2-Chlorine atom acts as a "masked" functional handle, susceptible to nucleophilic aromatic substitution (

), while the C6-Ethyl group provides lipophilic bulk essential for binding affinity in hydrophobic pockets of target proteins.[1]

Property	Value
IUPAC Name	2-Chloro-6-ethyl-4-methylquinoline
CAS Registry Number	35213-56-0
Molecular Formula	
Molecular Weight	205.68 g/mol
Exact Mass	205.0658 Da
Physical State	Solid (Off-white to pale yellow crystalline powder)
Predicted LogP	~4.3 (Highly Lipophilic)
Topological Polar Surface Area	12.9

Structural Diagram

The numbering scheme is critical for accurate regioselective modification.[1]

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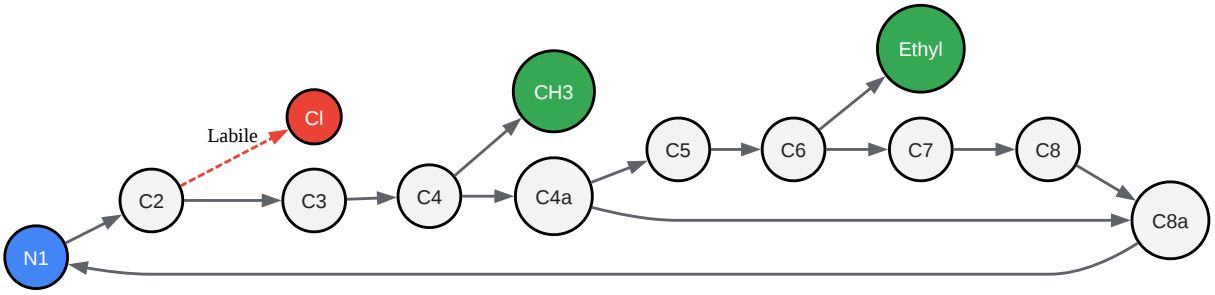


Figure 1: Connectivity and Substitution Pattern of 2-Chloro-6-ethyl-4-methylquinoline

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[1][3]

Strategic Synthesis: The Knorr Quinoline Pathway

To access the 2-chloro-4-methyl substitution pattern, the Knorr Quinoline Synthesis is the preferred route over the Conrad-Limpach method (which yields 4-hydroxy-2-methyl isomers).[1]

Retrosynthetic Analysis

- Target: **2-Chloro-6-ethyl-4-methylquinoline**.[1][2][3][4][5]
- Precursor: 6-Ethyl-4-methylquinolin-2(1H)-one (Lactam tautomer).[1]
- Starting Materials: 4-Ethylaniline + Ethyl Acetoacetate.[1]

Step-by-Step Protocol

Step 1: Formation of Acetoacetanilide Intermediate

- Reagents: 4-Ethylaniline (1.0 eq), Ethyl Acetoacetate (1.1 eq).[1]
- Conditions: Reflux in toluene or neat at 110–120°C.

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- Mechanism: Nucleophilic attack of the aniline nitrogen on the ester carbonyl, followed by loss of ethanol.
- Checkpoint: Monitor disappearance of aniline by TLC.[1] Product is often a solid that can be recrystallized.[1]

Step 2: Cyclization to the Quinolinone

- Reagents: Concentrated Sulfuric Acid (

) or Polyphosphoric Acid (PPA).[1]
- Conditions: Heat to 90–100°C for 2–4 hours.
- Key Insight: This step is an intramolecular electrophilic aromatic substitution.[1] The para-ethyl group directs the cyclization ortho to the amine, closing the ring to form 6-ethyl-4-methylquinolin-2(1H)-one.[1]
- Workup: Pour onto crushed ice. The lactam precipitates as a solid. Filter, wash with water, and dry.[1]

Step 3: Aromatization/Chlorination

- Reagents: Phosphorus Oxychloride (

  , excess).[1]
- Additives: Trace DMF (Vilsmeier-Haack type catalysis) can accelerate the reaction.[1]
- Conditions: Reflux (approx. 105°C) for 3–6 hours.[1]
- Mechanism: Conversion of the lactam (C=O) to an imidoyl chloride intermediate, followed by elimination of chlorophosphates.
- Safety Note: Quench excess

  carefully into ice/alkali; this generates HCl gas and heat.[1]

Synthesis Workflow Diagram

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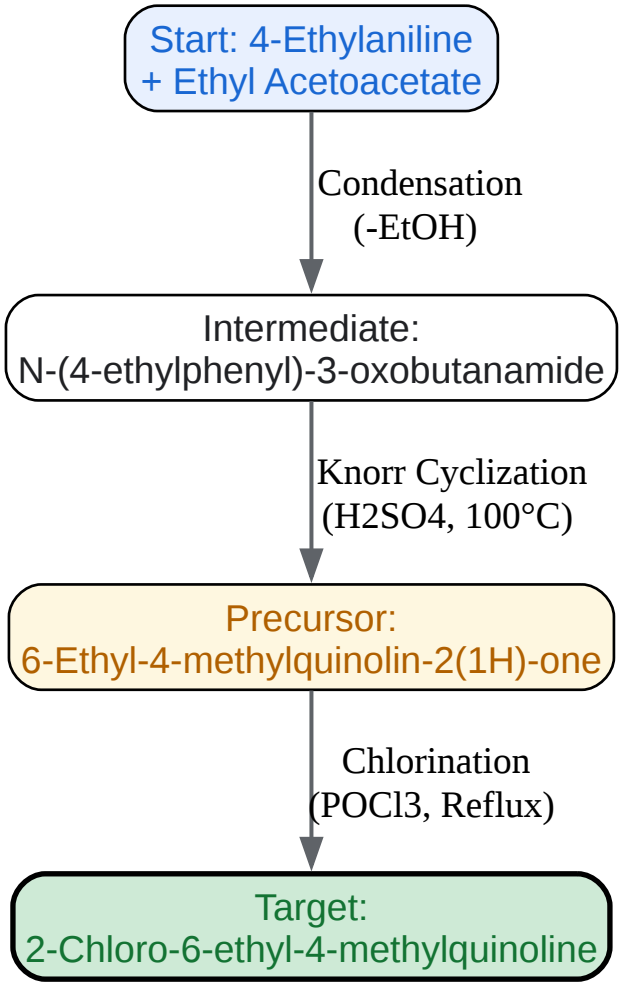


Figure 2: Synthetic Pathway via Knorr Cyclization and Deoxychlorination

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[1][3][8]

Analytical Characterization

For researchers verifying the synthesized product, the following spectroscopic signatures are diagnostic.

Proton NMR (NMR, 400 MHz,)

- 7.90 (d, 1H, J=8.5 Hz): H8 proton (ortho to nitrogen, deshielded).[1]
- 7.55 (s, 1H): H5 proton (adjacent to ethyl group and methyl ring current).[1]
- 7.50 (dd, 1H): H7 proton.[1]

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- 7.20 (s, 1H): H3 proton (Characteristic singlet of the pyridine ring, typically sharp).[1]
- 2.75 (q, 2H): Methylene of Ethyl group (-CH2-CH3).[1]
- 2.65 (s, 3H): Methyl group at C4 (Deshielded by aromatic ring).[1]
- 1.30 (t, 3H): Methyl of Ethyl group (-CH2-CH3).[1]

Mass Spectrometry

- MS (ESI/EI): M+ peak at 205.1 m/z.[1]
- Isotope Pattern: Distinct M+2 peak at 207.1 m/z (approx. 33% intensity of M+) confirming the presence of one Chlorine atom.[1]

Functional Reactivity & Applications

The utility of **2-chloro-6-ethyl-4-methylquinoline** lies in the reactivity of the C2-Chlorine.[1]

Nucleophilic Aromatic Substitution ( )

The Nitrogen atom in the quinoline ring pulls electron density, making the C2 position electron-deficient.[1]

- Amination: Reaction with primary/secondary amines yields 2-aminoquinolines (potential antimalarials).[1]
- Etherification: Reaction with alkoxides yields 2-alkoxyquinolines.[1]

Metal-Catalyzed Cross-Coupling

- Suzuki-Miyaura: Coupling with aryl boronic acids to form 2-arylquinolines.[1]
- Buchwald-Hartwig: Palladium-catalyzed C-N bond formation for sterically hindered amines. [1]

Safety & Handling (E-E-A-T)

- Hazard Classification: Irritant (Skin/Eye).[1][6]

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- Handling: Use standard PPE (gloves, goggles).[1] The precursor

  is highly corrosive and water-reactive.[1]

- Storage: Store in a cool, dry place under inert atmosphere (Argon/Nitrogen) to prevent slow hydrolysis of the chloro-group, although the 2-Cl is relatively stable compared to acid chlorides.[1]

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